

Application Note: 6-Bromo-Tetrahydro-Pyrido-Indole in CFTR Modulation[1]

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Compound of Interest

Compound Name: 6-bromo-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole

CAS No.: 439928-25-3

Cat. No.: B3037137

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Executive Summary

6-bromo-tetrahydro-pyrido-indole is a small-molecule probe utilized in CFTR pharmacology to modulate chloride transport in epithelial cells.[1] Its indole-based scaffold suggests potential utility in stabilizing the nucleotide-binding domain (NBD) interface or altering the transmembrane domain (TMD) conformation.[1] This protocol outlines the standardized workflow for solubilization, functional screening (YFP-halide quenching), and electrophysiological validation (Ussing chamber) to determine its efficacy as a corrector or potentiator of mutant CFTR (specifically F508del).[1]

Chemical Properties & Preparation

- Compound Identity: 6-bromo-tetrahydro-pyrido-indole (Note: Isomers include **6-bromo-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole** [-carboline core] or the [3,4-b] -carboline analog).[1][2]

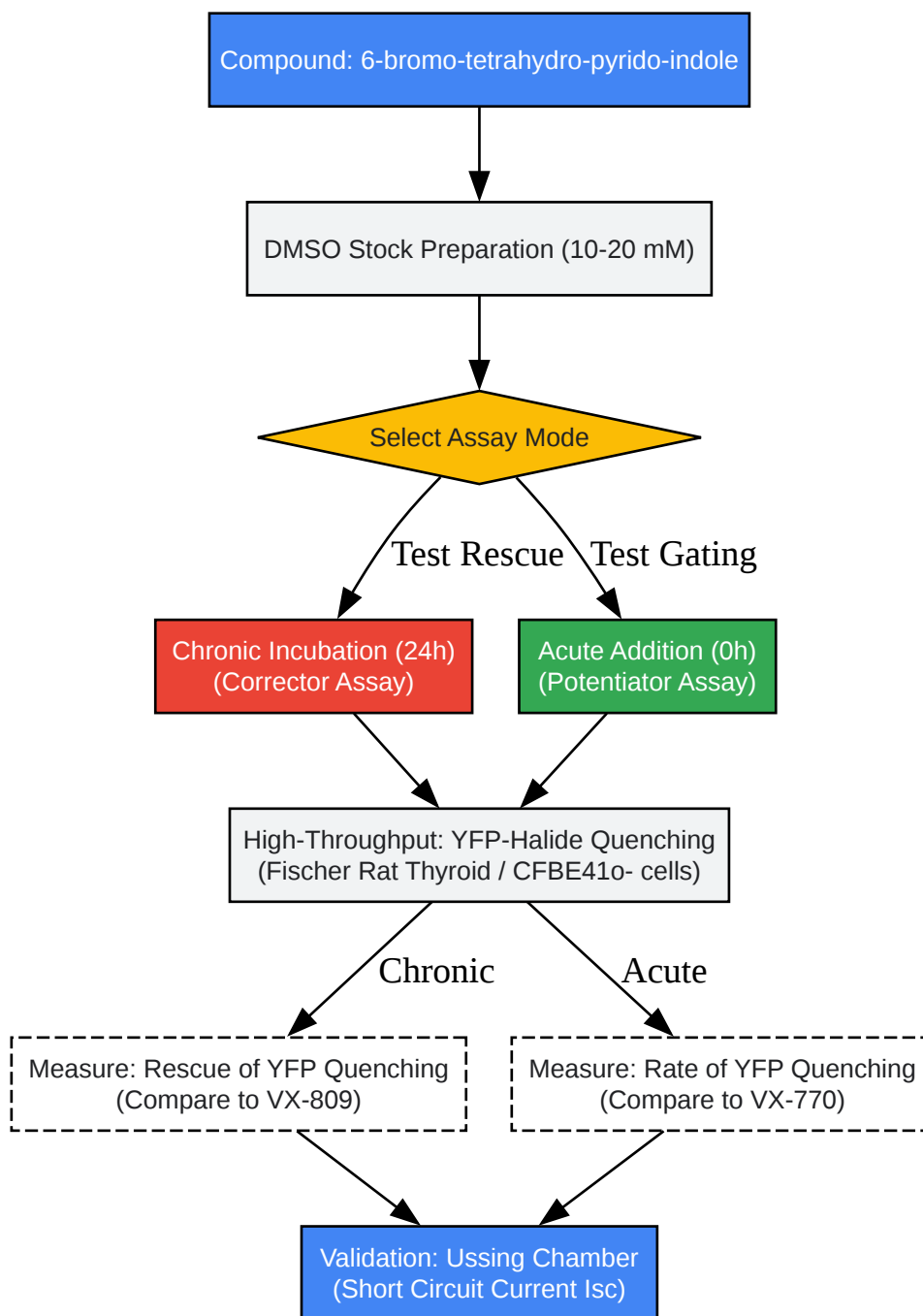
- Molecular Weight: ~251.12 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Solubility: Lipophilic; insoluble in water.[\[1\]](#) Soluble in DMSO.[\[1\]](#)

Stock Solution Protocol

- Weighing: Weigh 5 mg of 6-bromo-tetrahydro-pyrido-indole powder in a glass vial.
- Solubilization: Add sufficient anhydrous DMSO (Dimethyl sulfoxide) to achieve a 10 mM or 20 mM stock.[\[1\]](#)
 - Calculation: For 5 mg (MW ~251.12), add ~1.99 mL DMSO for 10 mM.
- Vortexing: Vortex for 30 seconds until fully dissolved. If particulates remain, sonicate for 5 minutes at room temperature.[\[1\]](#)
- Storage: Aliquot into light-protective amber tubes (20-50 μ L) and store at -20°C. Avoid repeated freeze-thaw cycles.[\[1\]](#)

Experimental Workflows (Graphviz Visualization)

The following diagram illustrates the decision matrix for characterizing the compound's mode of action (Corrector vs. Potentiator).



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Caption: Workflow for classifying 6-bromo-tetrahydro-pyrido-indole activity using YFP-halide quenching and Ussing Chamber validation.

Protocol A: High-Throughput YFP-Halide Quenching Assay

This assay utilizes cells expressing F508del-CFTR and a halide-sensitive YFP variant (YFP-H148Q/I152L).[1] CFTR activity is measured by the quenching of fluorescence upon iodide (I⁻) influx.[1]

Materials

- Cells: CFBE41o- or FRT cells stably expressing F508del-CFTR and HS-YFP.[1]
- Reagents: PBS, Gluconate buffer, NaI buffer, Forskolin (activator), VX-809 (positive control corrector), VX-770 (positive control potentiator).[1]
- Equipment: FLIPR or standard fluorescent plate reader (excitation 485 nm / emission 530 nm).[1]

Step-by-Step Methodology

1. Cell Plating[1]

- Seed cells at 20,000 cells/well in black-walled, clear-bottom 96-well plates.[1]
- Incubate at 37°C, 5% CO₂ for 24 hours to reach confluence.[1]

2. Compound Treatment (Corrector Mode)[1]

- Test Group: Dilute 6-bromo-tetrahydro-pyrido-indole to 1 μM, 5 μM, and 10 μM in culture medium (final DMSO < 0.5%).
- Controls:
 - Positive: VX-809 (3 μM).[1]
 - Negative: DMSO (0.1%).[1]
 - Temperature Control: Incubate one plate at 27°C (low temp correction).
- Incubation: Incubate cells with compound for 24 hours at 37°C.

3. Assay Execution

- Wash cells 3x with PBS.[1]

- Add 50 μ L of standard Chloride Buffer containing Forskolin (10 μ M) (and VX-770 if testing pure correction) to activate channels.[\[1\]](#)
- Incubate for 15-30 minutes.
- Injection: Inject 50 μ L of Iodide Buffer (NaI replaces NaCl) into the wells while recording fluorescence.
- Data Acquisition: Record fluorescence every 1-2 seconds for 60 seconds.

4. Analysis

- Calculate the slope of fluorescence decay () at the point of Iodide injection.[\[1\]](#)
- Normalize data to the DMSO control (0% activity) and VX-809 control (100% correction).

Protocol B: Ussing Chamber Electrophysiology (Gold Standard)

Confirms the macroscopic chloride current (

) in polarized epithelial monolayers.[\[1\]](#)

Materials

- Cells: Primary Human Bronchial Epithelial (HBE) cells or polarized CFBE41o- monolayers on Snapwell inserts (0.4 μ m pore).[\[1\]](#)
- Buffers: Krebs-Henseleit solution (apical and basolateral).[\[1\]](#)

Step-by-Step Methodology

- Mounting: Mount inserts in Ussing chambers; maintain temperature at 37°C and bubble with 95% O₂ / 5% CO₂.
- Voltage Clamp: Clamp voltage to 0 mV and measure Short-Circuit Current ().

- Establish Baseline: Allow
to stabilize (10-20 min).
- Inhibition of ENaC: Add Amiloride (100 μ M) apically to block sodium channels.[\[1\]](#)
- Activation: Add Forskolin (10 μ M) + IBMX (100 μ M) to elevate cAMP and activate CFTR.
 - If testing Potentiation: Add 6-bromo-tetrahydro-pyrido-indole acutely here.
 - If testing Correction: Cells should have been pre-incubated with the compound for 24h.[\[1\]](#)
- Inhibition: Add CFTRinh-172 (10 μ M) to confirm that the current is CFTR-specific.[\[1\]](#)
- Calculation:

= Peak Current (after Forskolin) - Baseline (after Amiloride).[\[1\]](#)

Data Interpretation & Troubleshooting

Observation	Interpretation	Troubleshooting / Next Steps
No effect in YFP (Acute)	Not a potentiator.	Proceed to chronic incubation (Corrector assay). [1]
High YFP quenching (Chronic)	Valid Corrector.	Verify with Western Blot (Band B vs Band C).
Decreased Baseline Current	Potential Inhibitor. [1]	Test in wild-type CFTR cells to confirm inhibition. [1]
Precipitation in Media	Poor Solubility. [1]	Lower concentration to < 10 μ M; Ensure DMSO < 0.5%.

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